

Verdyl Acetate vs. Cedryl Acetate: A Comparative Analysis of Woody Fragrance Notes

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Compound of Interest

Compound Name: Verdyl acetate

Cat. No.: B1672797

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In the intricate world of perfumery and fragrance science, the selection of individual aroma components is paramount to achieving a desired olfactory profile. Among the most cherished and versatile notes are those derived from woody scents, which impart warmth, elegance, and stability to a fragrance composition. This guide provides a comparative study of two prominent woody acetate esters: **Verdyl acetate** and Cedryl acetate. Tailored for researchers, scientists, and professionals in drug development, this document offers a detailed examination of their chemical properties, olfactory characteristics, and the methodologies used for their evaluation.

Comparative Olfactory and Physicochemical Data

Verdyl acetate and Cedryl acetate, while both contributing to the woody fragrance family, present distinct olfactory nuances and possess different physicochemical properties. The following table summarizes key quantitative data for a direct comparison.

Property	Verdyl Acetate	Cedryl Acetate
Chemical Formula	C ₁₂ H ₁₆ O ₂ [1]	C ₁₇ H ₂₈ O ₂ [2][3]
Molecular Weight	192.25 g/mol [1]	264.41 g/mol [2]
Olfactory Profile	Fresh, green, woody, with floral, soapy, and slightly fruity undertones.[1][4][5]	Predominantly woody and cedar-like, with dry, balsamic, and subtle leathery or ambery notes.[6][7]
Vapor Pressure	0.014 mmHg @ 25°C (est.)[1][5]	0.000489 - 0.0022 mmHg @ 23-25°C[2][3][6]
logP (o/w)	~2.85 - 3.119 (est.)[1][8][9]	~6.2 - 6.21[2][3]
Appearance	Colorless to pale yellow liquid.[1][5]	White solid/crystals or pale yellow viscous liquid.[2][6]
Boiling Point	~258.42 °C (est.)[1][5]	>200 °C[2]
Flash Point	>100 °C[1][5]	94 °C to >100°C[2][6]

Experimental Protocols for Fragrance Evaluation

The characterization and comparison of fragrance materials like **Verdyl acetate** and Cedryl acetate rely on a combination of instrumental analysis and human sensory evaluation.

Gas Chromatography-Olfactometry (GC-O)

This technique is instrumental in identifying the specific volatile compounds that contribute to the overall aroma of a substance.

- Objective: To separate and identify the individual odor-active compounds in **Verdyl acetate** and Cedryl acetate and to characterize their respective scent profiles.
- Methodology:
 - Sample Preparation: Dilute samples of **Verdyl acetate** and Cedryl acetate in an appropriate solvent (e.g., ethanol) to a suitable concentration.

- Injection: Inject a small volume of the prepared sample into a gas chromatograph (GC) equipped with a sniffing port.
- Separation: The volatile compounds are separated based on their boiling points and polarity as they pass through the GC column.
- Detection: The effluent from the column is split between a chemical detector (e.g., Mass Spectrometer) for compound identification and a sniffing port where a trained sensory panelist evaluates the odor of the eluting compounds.
- Data Analysis: The retention time of each odor event is recorded and correlated with the chemical identification from the MS detector. The panelist provides a description of the perceived odor at each event.

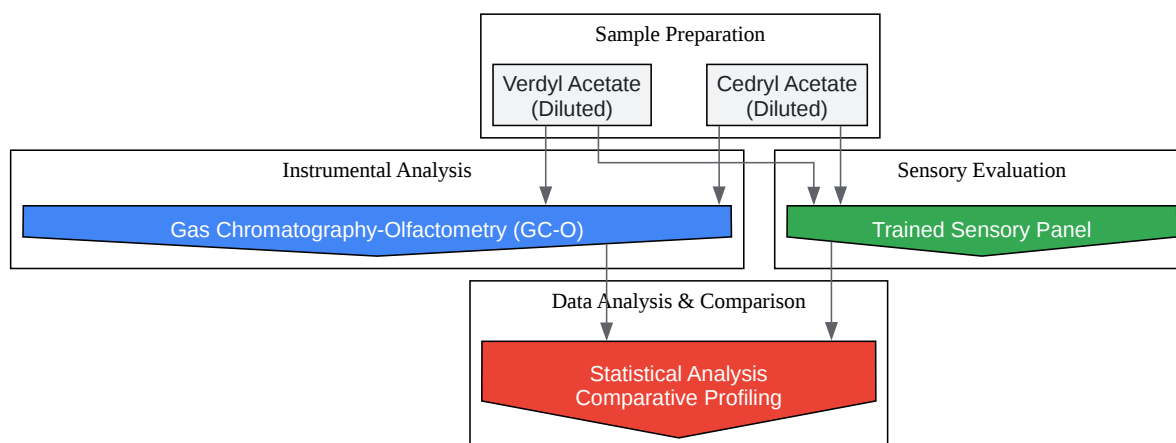
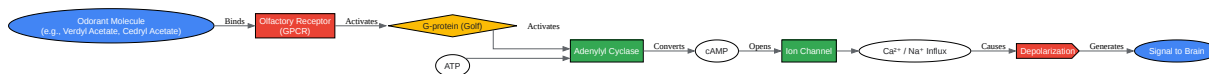
Sensory Panel Analysis

A trained sensory panel is crucial for quantifying the perceived olfactory characteristics of the fragrance compounds.

- Objective: To obtain quantitative descriptive analysis and comparative assessment of the woody notes of **Verdyl acetate** and Cedryl acetate.
- Methodology:
 - Panelist Training: Select and train a panel of assessors to recognize and rate the intensity of various fragrance attributes (e.g., woody, green, floral, cedar, balsamic).
 - Sample Presentation: Prepare smelling strips dipped in diluted solutions of **Verdyl acetate** and Cedryl acetate. Samples are coded to prevent bias.
 - Evaluation: Panelists evaluate the samples in a controlled environment and rate the intensity of predefined sensory attributes on a structured scale (e.g., a 10-point scale).
 - Data Analysis: The collected data is statistically analyzed to determine significant differences in the perceived olfactory profiles of the two compounds.

Visualizing Molecular and Processual Relationships

To better understand the biological and experimental frameworks, the following diagrams are provided.



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